

molecular weight of 2-cyano-N-cyclohexylacetamide

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Compound of Interest

Compound Name: 2-cyano-N-cyclohexylacetamide

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An In-depth Technical Guide to 2-Cyano-N-cyclohexylacetamide

This guide provides a comprehensive overview of **2-cyano-N-cyclohexylacetamide**, including its chemical properties, a detailed synthesis protocol, and an exploration of its potential biological activities based on related compounds. This document is intended for researchers, scientists, and professionals in the field of drug development.

Core Chemical Properties

2-Cyano-N-cyclohexylacetamide is a chemical compound with the molecular formula C9H14N2O.^{[1][2]} It belongs to the class of cyanoacetamides, which are characterized by a cyano group and an acetamide functional group.

Quantitative Data Summary

The key physicochemical properties of **2-cyano-N-cyclohexylacetamide** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Weight	166.22 g/mol	[1] [2]
Molecular Formula	C9H14N2O	[1] [2]
CAS Number	15029-38-6	[1]
IUPAC Name	2-cyano-N-cyclohexylacetamide	[1]
Synonyms	2-Cyano-N-cyclohexyl-acetamide, 2-cyano-N-cyclohexyl-ethanamide	[2]
Exact Mass	166.110613 g/mol	[2]
InChIKey	RURWLUVLDBYUEN-UHFFFAOYSA-N	[1] [2]

Synthesis Protocol

The synthesis of **2-cyano-N-cyclohexylacetamide** can be achieved through the amidation of an activated cyanoacetic acid derivative with cyclohexylamine. The following protocol is a representative method based on general procedures for the synthesis of N-substituted cyanoacetamides.[\[3\]](#)

Experimental Protocol: Synthesis via Ethyl Cyanoacetate

This protocol details the synthesis of **2-cyano-N-cyclohexylacetamide** from ethyl cyanoacetate and cyclohexylamine.

Materials:

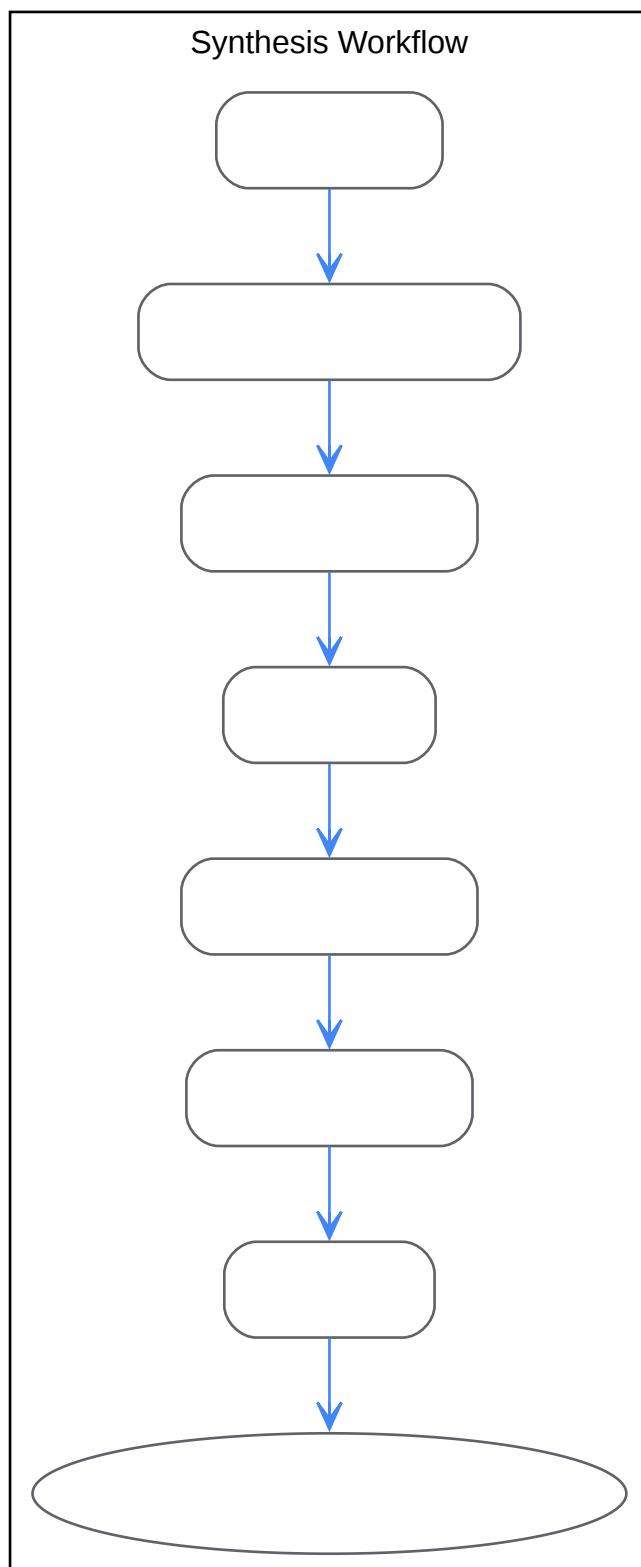
- Ethyl cyanoacetate
- Cyclohexylamine
- Ethanol (or another suitable solvent like toluene)

- Sodium ethoxide (optional, as a catalyst)
- Hydrochloric acid (for workup)
- Sodium bicarbonate solution (for workup)
- Brine (for workup)
- Anhydrous magnesium sulfate or sodium sulfate (for drying)
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve ethyl cyanoacetate (1.0 equivalent) in ethanol.
- **Addition of Amine:** To the stirred solution, add cyclohexylamine (1.0 to 1.1 equivalents) dropwise. If a catalyst is used, a catalytic amount of sodium ethoxide can be added to the reaction mixture.
- **Reaction:** Heat the mixture to reflux and maintain this temperature for several hours (typically 4-8 hours). The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Remove the ethanol under reduced pressure using a rotary evaporator.
- **Extraction:** Dissolve the residue in a suitable organic solvent (e.g., ethyl acetate or dichloromethane). Wash the organic layer sequentially with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.

- Purification: The crude **2-cyano-N-cyclohexylacetamide** can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) or by column chromatography on silica gel.



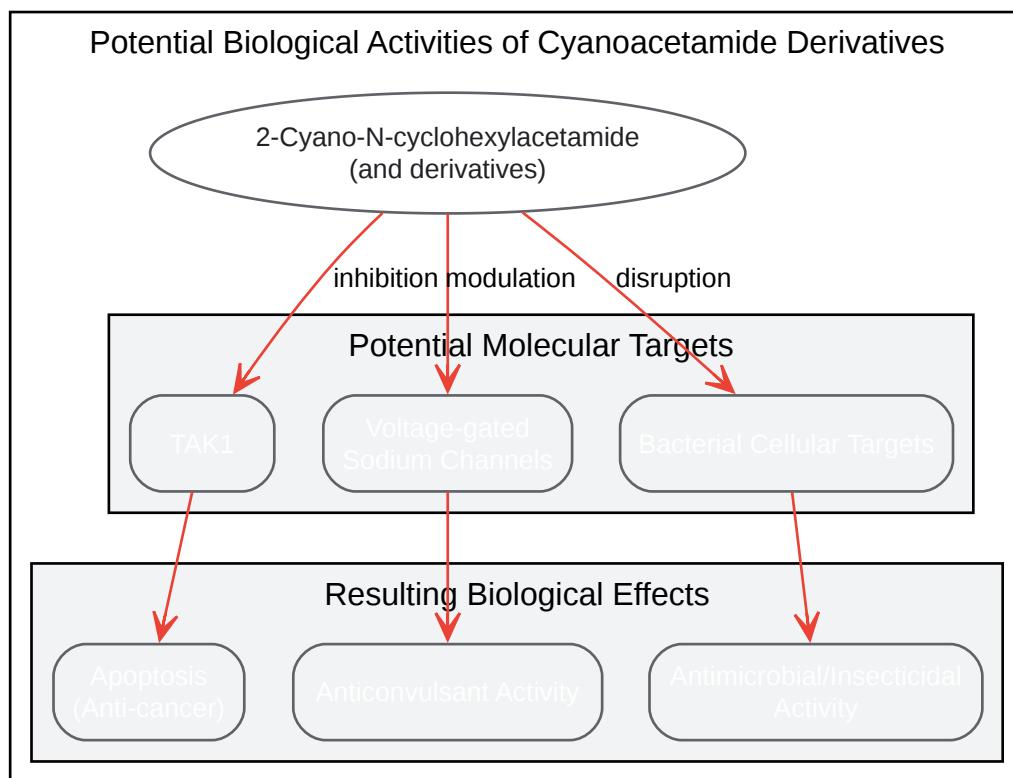
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Caption: A logical workflow for the synthesis of **2-cyano-N-cyclohexylacetamide**.

Potential Biological Activities and Signaling Pathways

While specific biological data for **2-cyano-N-cyclohexylacetamide** is not extensively documented in the provided search results, the broader class of cyanoacetamide derivatives has been investigated for a range of biological activities. These findings suggest potential areas of research for the title compound.

- **Anticonvulsant Activity:** N-substituted amino acid derivatives, including acetamides, have shown potential as anticonvulsant agents.^[4] The mechanism for some of these compounds is thought to involve interaction with neuronal voltage-dependent sodium channels.^[4]
- **TAK1 Inhibition:** Certain 2-cyanoacrylamide derivatives have been synthesized as inhibitors of Transforming growth factor beta-activated kinase 1 (TAK1).^[5] TAK1 is involved in the NF- κ B and MAPK signaling pathways, and its inhibition can induce apoptosis in cancer cells.^[5]
- **Insecticidal and Antimicrobial Properties:** Various cyanoacetamide derivatives have demonstrated insecticidal activity against pests like the cowpea aphid.^[6] Additionally, α,β -unsaturated 2-cyanoacetamide derivatives have been evaluated for their in vitro antibacterial properties against several pathogenic bacteria.^[7]



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Caption: Potential signaling pathways and biological activities of cyanoacetamide derivatives.

Safety and Handling

2-Cyano-N-cyclohexylacetamide is classified as toxic if swallowed and can cause skin, eye, and respiratory irritation.[1][8]

- Handling: Use only in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid breathing dust, fumes, gas, mist, vapors, or spray.[8]
- First Aid:
 - If Swallowed: Call a poison center or doctor immediately. Rinse mouth.
 - If on Skin: Wash with plenty of soap and water.[8]

- If Inhaled: Move person to fresh air.[8]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[8]
- Storage: Store in a well-ventilated place. Keep container tightly closed. Store locked up.[9]

This technical guide provides a summary of the available information on **2-cyano-N-cyclohexylacetamide**. Further experimental investigation is required to fully characterize its properties and biological activities.

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